

Dibutyl Malate: A Versatile Plasticizer for Polymer Formulations

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Dibutyl malate	
Cat. No.:	B7770348	Get Quote

Application Notes and Protocols for Researchers Introduction

Dibutyl malate (DBM) is a colorless, oily liquid organic compound that serves as an effective plasticizer in polymer chemistry.[1][2] As an ester of malic acid and butanol, its molecular structure allows it to be integrated into polymer matrices, disrupting intermolecular forces and thereby increasing flexibility and workability. DBM is particularly noted for its utility in vinyl resins, such as polyvinyl chloride (PVC) and its copolymers, as well as in biodegradable polymers like polylactic acid (PLA).[1][3] Its application extends to various industries, including the manufacturing of paints, adhesives, coatings, and synthetic lubricants.[4][5] This document provides detailed application notes, experimental protocols, and performance data for researchers, scientists, and drug development professionals interested in utilizing **dibutyl malate** as a plasticizer.

Physicochemical Properties

A summary of the key physicochemical properties of **dibutyl malate** is presented in the table below.



Property	Value
Chemical Formula	C12H20O4
Molar Mass	228.288 g·mol ⁻¹ [2]
Appearance	Colorless to yellowish oily liquid[2]
Boiling Point	280 °C (536 °F; 553 K)[2]
Melting Point	-85 °C (-121 °F; 188 K)[2]
Density	0.99 g·cm ⁻³ [2]
Solubility in Water	Very slightly soluble (0.17 g·l ⁻¹ at 20 °C)[2]
Refractive Index (n_D)	1.445 (20 °C)[2]

Applications in Polymer Chemistry

Dibutyl malate's primary function in polymer chemistry is as a plasticizer. It is incorporated into rigid polymers to enhance their flexibility, reduce brittleness, and improve processing characteristics.

Polyvinyl Chloride (PVC)

DBM is a recognized plasticizer for vinyl resins, including PVC and its copolymers with vinyl acetate.[1][4] It effectively reduces the glass transition temperature (Tg) of PVC, making the material more flexible at lower temperatures. Its performance is often compared to traditional phthalate plasticizers.

Polylactic Acid (PLA)

With the growing demand for bio-based and biodegradable polymers, **dibutyl malate** has been investigated as a green plasticizer for PLA.[3] PLA is known for its rigidity and brittleness, which limits its applications. DBM can be blended with PLA to improve its ductility and reduce its stiffness, thereby expanding its use in areas such as flexible packaging.[3]

Other Applications



Dibutyl malate is also utilized as a comonomer in the emulsion polymerization of vinyl and acrylic adhesives and paints.[1][5][6] Furthermore, it serves as an intermediate in various organic syntheses.[4][6]

Performance Data

The effectiveness of a plasticizer is quantified by its impact on the thermal and mechanical properties of the polymer. The following tables summarize the performance of **dibutyl malate** in PVC and PLA.

Performance in Polyvinyl Chloride (PVC)

The data below presents the typical properties of PVC plasticized with 40 parts per hundred of resin (phr) of **dibutyl malate**, compared to other common plasticizers.

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness	Glass Transition Temp. (°C)	5% Weight Loss Temp. (°C)
Dibutyl Malate (DBM) (proxy)	~18 - 22	~350 - 400	~80 - 85	~ -30 to -40	~230 - 250
Dibutyl Phthalate (DBP)	15.7	350	80	-35	240
Diethyl Phthalate (DEP)	~19 - 23	~300 - 350	~85 - 90	-42	225
Tributyl Citrate (TBC)	~20 - 24	~320 - 380	~82 - 88	-45	255

Note: Data for DBM is based on proxy values for maleate plasticizers.[4]

Performance in Polylactic Acid (PLA)



The following table summarizes the effect of **dibutyl malate** on the mechanical properties of PLA.

Plasticizer Content (wt%)	Tensile Modulus (MPa)	Tensile Strength (MPa)
0 (Neat PLA)	3763	57.0
7 (Dibutyl Malate)	2698	~15-16
12 (Dibutyl Malate)	1755	~15-16

Source: Adapted from a study on PLA plasticized with dibutyl esters.[1]

The addition of **dibutyl malate** significantly reduces the tensile modulus and tensile strength of PLA, indicating a plasticizing effect.[1] Studies have also shown a decrease in the glass transition temperature of PLA when plasticized with DBM.[1]

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of **dibutyl malate** as a plasticizer.

Sample Preparation of Plasticized Polymer

A standardized workflow is essential for preparing polymer samples with consistent plasticizer concentrations.

Workflow for Sample Preparation:





Click to download full resolution via product page

Caption: Workflow for the preparation of plasticized polymer specimens.

- Weighing: Accurately weigh the polymer resin and dibutyl malate according to the desired concentration (e.g., in parts per hundred of resin - phr).
- Dry Blending: Thoroughly mix the polymer and plasticizer in a high-speed mixer until a homogeneous powder blend is obtained.
- Melt Extrusion: Feed the blend into a twin-screw extruder. The material is heated above its melting point, mixed, and extruded into strands.
- Pelletizing: The extruded strands are cooled in a water bath and cut into pellets.
- Compression Molding: The pellets are placed in a mold and pressed at a specific temperature and pressure to form sheets or test specimens of desired dimensions.
- Conditioning: The molded specimens are conditioned under controlled temperature and humidity for a specified period before testing, as per relevant ASTM standards (e.g., ASTM D618).

Tensile Properties (ASTM D638)

This protocol determines the tensile strength and elongation at break of the plasticized polymer.

Methodology:

- Specimen Preparation: Dumbbell-shaped specimens are die-cut from the compression-molded sheets according to ASTM D638 specifications.[4] The width and thickness of the gauge section of each specimen are measured.
- Testing: The specimens are mounted in the grips of a universal testing machine. A constant rate of crosshead displacement (e.g., 50 mm/min) is applied until the specimen fractures.[4]
- Data Analysis:



- Tensile Strength: Calculated as the maximum load divided by the original cross-sectional area.[4]
- Elongation at Break: The percentage increase in the length of the gauge section at the point of fracture.[4]

Glass Transition Temperature (Tg) by Differential Scanning Calorimetry (DSC) (ASTM E1356)

DSC is used to measure the glass transition temperature of the plasticized polymer.

Methodology:

- Sample Preparation: A small sample (5-10 mg) of the plasticized polymer is hermetically sealed in an aluminum pan.[4][7]
- DSC Analysis: The sample pan and an empty reference pan are placed in the DSC cell. The sample is subjected to a controlled temperature program, typically involving a heating-cooling-heating cycle to erase the thermal history. For example, heat from room temperature to 200°C, cool to -50°C, and then reheat to 200°C at a constant rate (e.g., 10°C/min).[7]
- Data Analysis: The glass transition temperature (Tg) is determined from the midpoint of the step change in the heat flow curve during the second heating scan.[7]

Dynamic Mechanical Analysis (DMA)

DMA provides information on the viscoelastic properties of the material, including the storage modulus and tan delta, from which the glass transition temperature can also be determined.

Methodology:

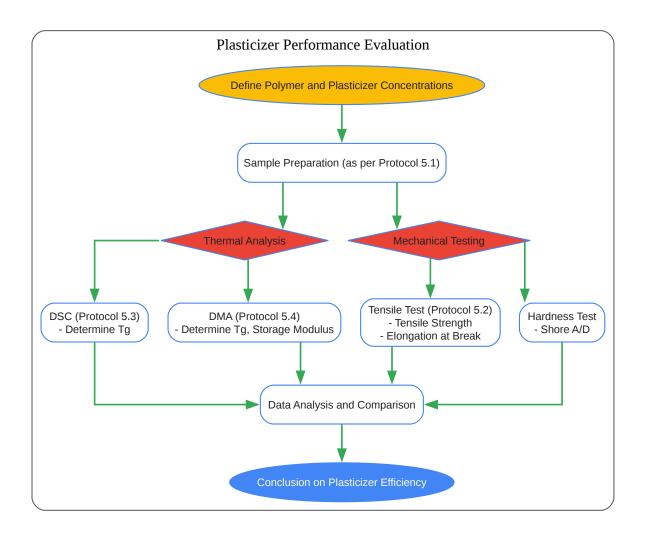
- Specimen Preparation: Rectangular specimens of defined dimensions are cut from the compression-molded sheets.
- DMA Analysis: The specimen is clamped in the DMA instrument, and a sinusoidal strain is applied at a fixed frequency while the temperature is ramped up at a constant rate.



• Data Analysis: The storage modulus (E'), loss modulus (E"), and tan delta (E"/E') are recorded as a function of temperature. The peak of the tan delta curve is often taken as the glass transition temperature.

Logical Flow for Plasticizer Performance Evaluation

The following diagram illustrates the logical flow for a comprehensive evaluation of a plasticizer's performance in a polymer matrix.



Click to download full resolution via product page



Caption: Logical flow for the performance evaluation of a plasticizer in PVC.[4]

Conclusion

Dibutyl malate is a versatile and effective plasticizer for a range of polymers, including PVC and the biodegradable PLA. Its ability to enhance flexibility and reduce brittleness makes it a valuable component in the formulation of various plastic products. The protocols and data presented in this document provide a comprehensive guide for researchers and professionals to evaluate and utilize **dibutyl malate** in their specific applications. Further research may focus on optimizing DBM concentrations for specific polymer grades and exploring its performance in other bioplastic systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. store.astm.org [store.astm.org]
- 4. benchchem.com [benchchem.com]
- 5. Increased Elongation at Breaking Point with Improved Mechanical Characteristics in PLA [scirp.org]
- 6. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 7. Designing of Green Plasticizers and Assessment of the Effectiveness of Their Use PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dibutyl Malate: A Versatile Plasticizer for Polymer Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770348#dibutyl-malate-as-a-plasticizer-in-polymer-chemistry]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com